

Protocol for Applying Gibberellin A1 to Induce Flowering

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Compound of Interest

Compound Name: Gibberellin A1

Cat. No.: B196259

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Introduction

Gibberellins (GAs) are a class of diterpenoid phytohormones that play a crucial role in various plant developmental processes, including seed germination, stem elongation, and the transition from vegetative to reproductive growth, culminating in flowering.^[1] **Gibberellin A1** (GA1) is a bioactive form of gibberellin that is instrumental in mediating these responses. The application of exogenous GA1 can be a valuable tool for researchers and drug development professionals to induce or accelerate flowering in various plant species, particularly in genetic backgrounds with impaired gibberellin synthesis or signaling, or under environmental conditions that are not conducive to flowering.^[1]

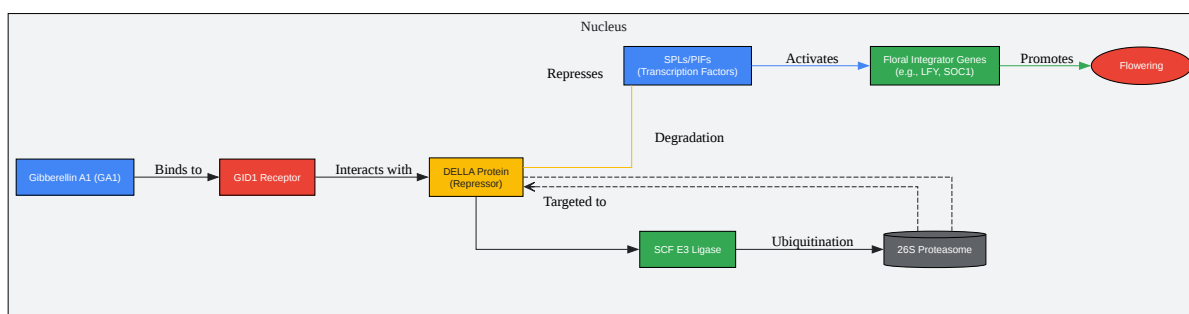
This document provides detailed application notes and protocols for the use of **Gibberellin A1** to induce flowering, with a focus on the model organism *Arabidopsis thaliana*. It also includes a summary of the GA1 signaling pathway and quantitative data from relevant studies.

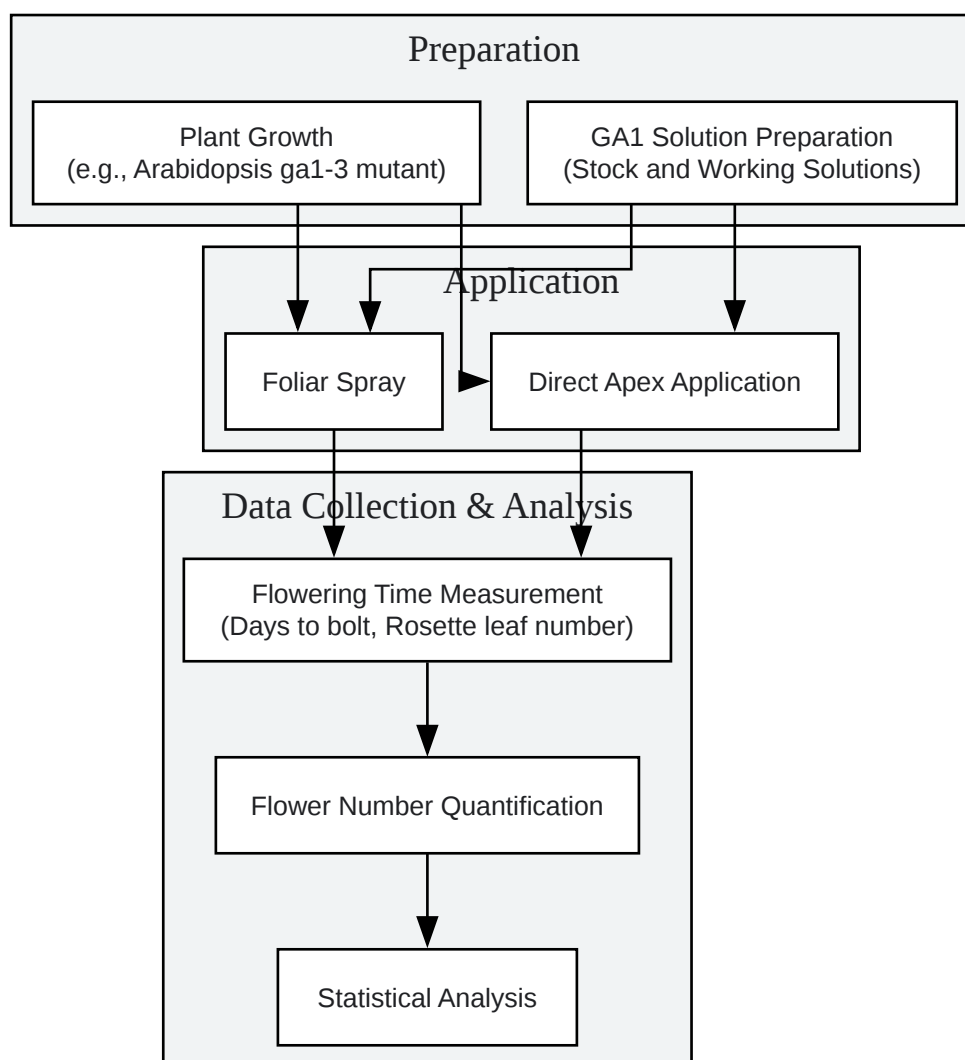
Gibberellin A1 Signaling Pathway in Flowering Induction

Gibberellin A1 induces flowering by initiating a signaling cascade that overcomes the repression of floral integrator genes. The key components of this pathway are the GIBBERELLIN INSENSITIVE DWARF1 (GID1) receptors and the DELLA proteins, which act as transcriptional repressors of GA responses.^{[2][3]}

The signaling pathway can be summarized as follows:

- **GA1 Perception:** Bioactive GA1 binds to the GID1 receptor in the nucleus.
- **GID1-DELLA Interaction:** This binding event induces a conformational change in GID1, promoting its interaction with DELLA proteins.
- **DELLA Degradation:** The formation of the GA1-GID1-DELLA complex targets the DELLA protein for polyubiquitination by an SCF E3 ubiquitin ligase complex, leading to its degradation via the 26S proteasome.[\[2\]](#)
- **Derepression of Transcription Factors:** In the absence of GA1, DELLA proteins bind to and inactivate transcription factors such as SQUAMOSA PROMOTER BINDING PROTEIN-LIKE (SPL) and PHYTOCHROME INTERACTING FACTORS (PIFs). The degradation of DELLA proteins releases these transcription factors.
- **Activation of Floral Integrator Genes:** The activated transcription factors can then upregulate the expression of key floral integrator genes, including LEAFY (LFY) and SUPPRESSOR OF OVEREXPRESSION OF CONSTANS 1 (SOC1).[\[2\]](#)[\[3\]](#)
- **Floral Initiation:** The expression of these integrator genes ultimately leads to the activation of floral meristem identity genes, initiating the development of flowers.





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